

Application Notes and Protocols: Preparation of Iaa-94 Stock Solution with DMSO

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Compound of Interest

Compound Name: Iaa-94

Cat. No.: B1674140

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Introduction

Iaa-94 is a potent inhibitor of intracellular chloride channels, demonstrating significant effects on cellular processes by modulating ion homeostasis.[1][2][3] A member of the indanyloxyacetic acid class of compounds, **Iaa-94** has been instrumental in elucidating the physiological roles of chloride channels, particularly the Chloride Intracellular Channel (CLIC) protein family.[4] Its mechanism of action involves the blockage of these channels, which can lead to alterations in mitochondrial function, specifically by reducing the calcium retention capacity of mitochondria and promoting the opening of the mitochondrial permeability transition pore (mPTP).[1][3]

Proper preparation of **Iaa-94** stock solutions is critical for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common and effective solvent for dissolving **Iaa-94** for use in a variety of biological assays.[1][2] These application notes provide a detailed protocol for the preparation, storage, and handling of **Iaa-94** stock solutions using DMSO.

Quantitative Data Summary

For ease of reference, the key quantitative data for **Iaa-94** is summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₁₇ H ₁₈ Cl ₂ O ₄	[2]
Molecular Weight	357.2 g/mol	[2]
Solubility in DMSO	15 mg/mL	[2]
Recommended Storage	-20°C	[2]
Long-term Stability	≥ 4 years at -20°C	[2]
In Vitro Working Conc.	3 μM - 100 μM	[1]
In Vivo Dosage	20 mg/kg (bolus injection)	[1]

Experimental Protocols

Materials

- **Iaa-94** powder
- Anhydrous/cell culture grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber or foil-wrapped microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sterile, disposable serological pipettes and pipette tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Protocol for Preparing a 10 mM Iaa-94 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Iaa-94** in DMSO. This concentration is a convenient starting point for subsequent dilutions to achieve desired experimental concentrations.

- Calculate the required mass of **laa-94**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of **laa-94** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 357.2 \text{ g/mol} \times 1000 \text{ mg/g} = 3.572 \text{ mg}$
 - Therefore, 3.572 mg of **laa-94** is needed to make 1 mL of a 10 mM stock solution.
- Weighing **laa-94**:
 - Tare a sterile, amber microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out 3.572 mg of **laa-94** powder and add it to the microcentrifuge tube.
- Dissolving in DMSO:
 - Add 1 mL of anhydrous/cell culture grade DMSO to the microcentrifuge tube containing the **laa-94** powder.
 - Close the tube tightly and vortex the solution until the **laa-94** is completely dissolved. Visually inspect the solution to ensure no solid particles remain. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid excessive heat.
- Aliquoting and Storage:
 - Once fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile, amber or foil-wrapped microcentrifuge tubes. This minimizes freeze-thaw cycles and protects the compound from light.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for long-term storage.[2]

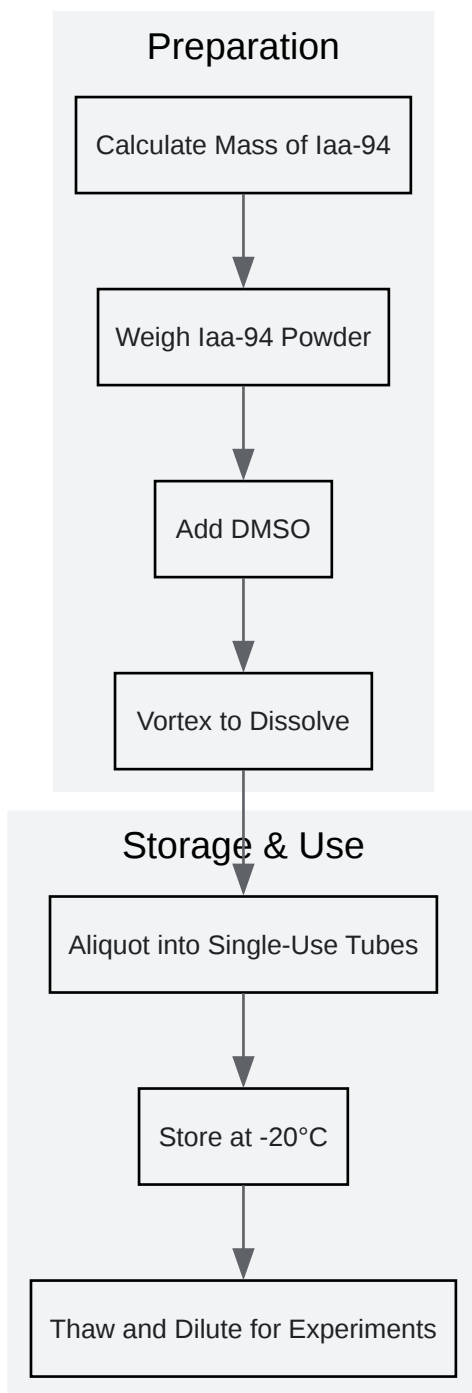
Protocol for Diluting **laa-94** Stock Solution for Cell Culture Experiments

- Thaw the Stock Solution:
 - Remove one aliquot of the 10 mM **laa-94** stock solution from the -20°C freezer and allow it to thaw completely at room temperature.
- Prepare Intermediate Dilutions (if necessary):
 - For many cell culture experiments, the final concentration of **laa-94** will be in the micromolar range. To avoid pipetting very small volumes of the concentrated stock, it is advisable to prepare an intermediate dilution in cell culture medium or a suitable buffer (e.g., PBS).
 - For example, to prepare a 1 mM intermediate stock, dilute the 10 mM stock 1:10 (e.g., 10 µL of 10 mM stock + 90 µL of medium).
- Prepare the Final Working Concentration:
 - Add the appropriate volume of the stock or intermediate solution to the cell culture medium to achieve the desired final concentration.
 - For example, to achieve a final concentration of 10 µM in 10 mL of medium, add 10 µL of the 10 mM stock solution.
 - Important: The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cytotoxicity. Always include a vehicle control (medium with the same concentration of DMSO) in your experiments.

Visualizations

Experimental Workflow for **laa-94** Stock Solution Preparation

Experimental Workflow for Iaa-94 Stock Solution Preparation

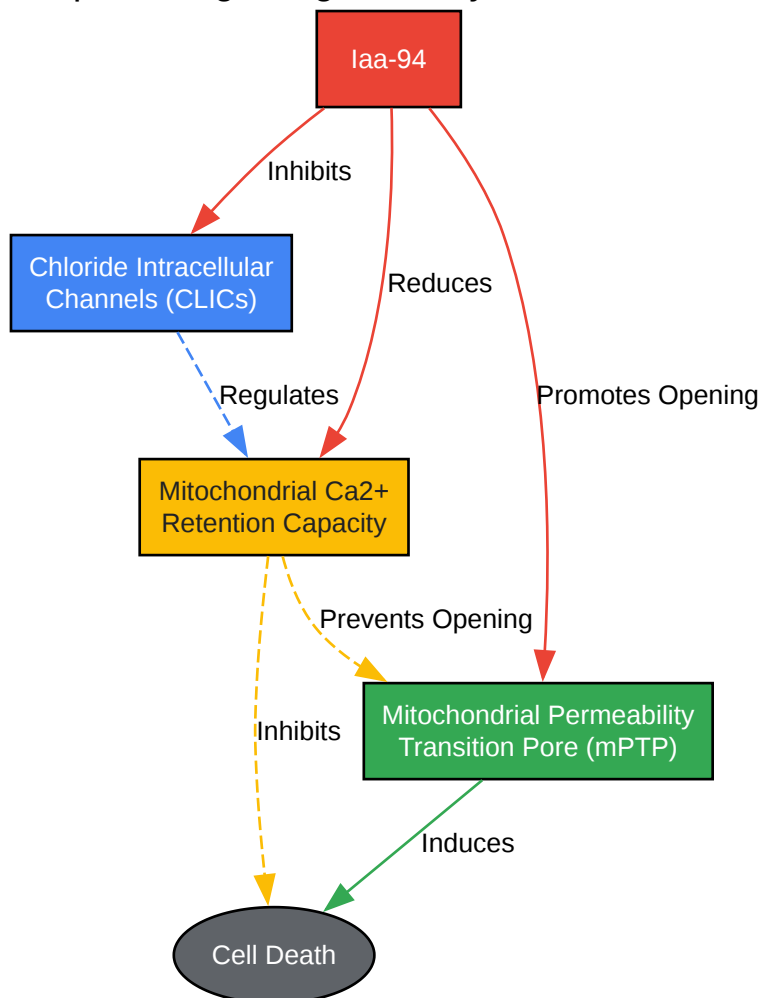


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Caption: Workflow for preparing **Iaa-94** stock solution.

Signaling Pathway of Iaa-94 Action

Simplified Signaling Pathway of Iaa-94 Action



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Caption: **Iaa-94** inhibits CLICs, leading to mPTP opening.

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References

- 1. Chloride channel blocker IAA-94 increases myocardial infarction by reducing calcium retention capacity of the cardiac mitochondria - PMC [pmc.ncbi.nlm.nih.gov]

- 2. caymanchem.com [caymanchem.com]
- 3. Chloride channel blocker IAA-94 increases myocardial infarction by reducing calcium retention capacity of the cardiac mitochondria - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. Identification of Potent Chloride Intracellular Channel Protein 1 Inhibitors from Traditional Chinese Medicine through Structure-Based Virtual Screening and Molecular Dynamics Analysis - PMC [pmc.ncbi.nlm.nih.gov]
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